

Personal protective equipment for handling 3-Chlorohexane

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Compound of Interest

Compound Name: 3-Chlorohexane

Cat. No.: B1360981

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Essential Safety and Handling Guide for 3-Chlorohexane

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Chlorohexane**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification

3-Chlorohexane is classified as a hazardous substance with the following primary concerns[[1](#)][[2](#)][[3](#)][[4](#)]:

- Flammable Liquid and Vapor: It is a Category 3 flammable liquid, posing a significant fire risk[[1](#)][[2](#)][[3](#)][[4](#)]. Keep it away from heat, sparks, open flames, and other ignition sources[[1](#)][[2](#)][[5](#)].
- Skin Irritation: It is classified as a Category 2 skin irritant and causes skin irritation upon contact[[1](#)][[2](#)][[3](#)][[4](#)].
- Serious Eye Irritation: As a Category 2 eye irritant, it can cause serious eye irritation[[1](#)][[2](#)][[3](#)][[4](#)].

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and prevent accidents. The following equipment should be worn when handling **3-Chlorohexane**[\[1\]](#)[\[2\]](#)[\[6\]](#):

Protection Type	Recommended Equipment	Specifications and Use
Eye and Face Protection	Chemical Splash Goggles & Face Shield	Goggles must meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 [6] . A face shield should be worn over goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended for protection against halogenated hydrocarbons [7] . Always inspect gloves for damage before use and replace them immediately if contaminated [7] .
Body Protection	Flame-Resistant Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned to provide a barrier against splashes and potential ignition [7] .
Respiratory Protection	Fume Hood or Respirator	All work with 3-Chlorohexane should be conducted in a certified chemical fume hood to ensure adequate ventilation [1] [8] . If a fume hood is not available or exposure limits may be exceeded, a NIOSH/MSHA approved respirator should be used [6] .

Quantitative Data for 3-Chlorohexane

This table summarizes key quantitative data for **3-Chlorohexane**, providing a quick reference for safety and experimental planning.

Property	Value
Molecular Formula	C ₆ H ₁₃ Cl[3][4]
Molecular Weight	120.62 g/mol [3]
CAS Number	2346-81-8[2][3]
Appearance	Colorless to Almost Colorless Clear Liquid[5]
Boiling Point	123 °C[9][10]
Flash Point	25 °C[9][10]
Specific Gravity (20/20)	0.87[9]
UN Number	1993[1]
Transport Hazard Class	3 (Flammable Liquid)[1]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **3-Chlorohexane** in a laboratory setting.

Step 1: Preparation and Inspection

- Ensure a chemical fume hood is operational and the sash is at the appropriate height[7].
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed[7][8].
- Inspect all PPE for integrity (no tears, punctures, or degradation) before use[7].
- Prepare and arrange all necessary equipment and reagents within the fume hood to minimize movement and potential spills.

- Ground and bond all containers and receiving equipment to prevent static discharge[2][5].

Step 2: Chemical Handling

- Conduct all weighing, transferring, and handling of **3-Chlorohexane** exclusively within the fume hood[7].
- Use non-sparking tools and explosion-proof equipment to avoid ignition sources[2][5][8].
- Keep containers of **3-Chlorohexane** tightly closed when not in use to prevent the release of flammable vapors[1][2][5].
- Avoid direct contact with skin, eyes, and clothing[1][8].
- Wash hands and skin thoroughly after handling the chemical[1][2].

Step 3: In Case of Exposure or Spill

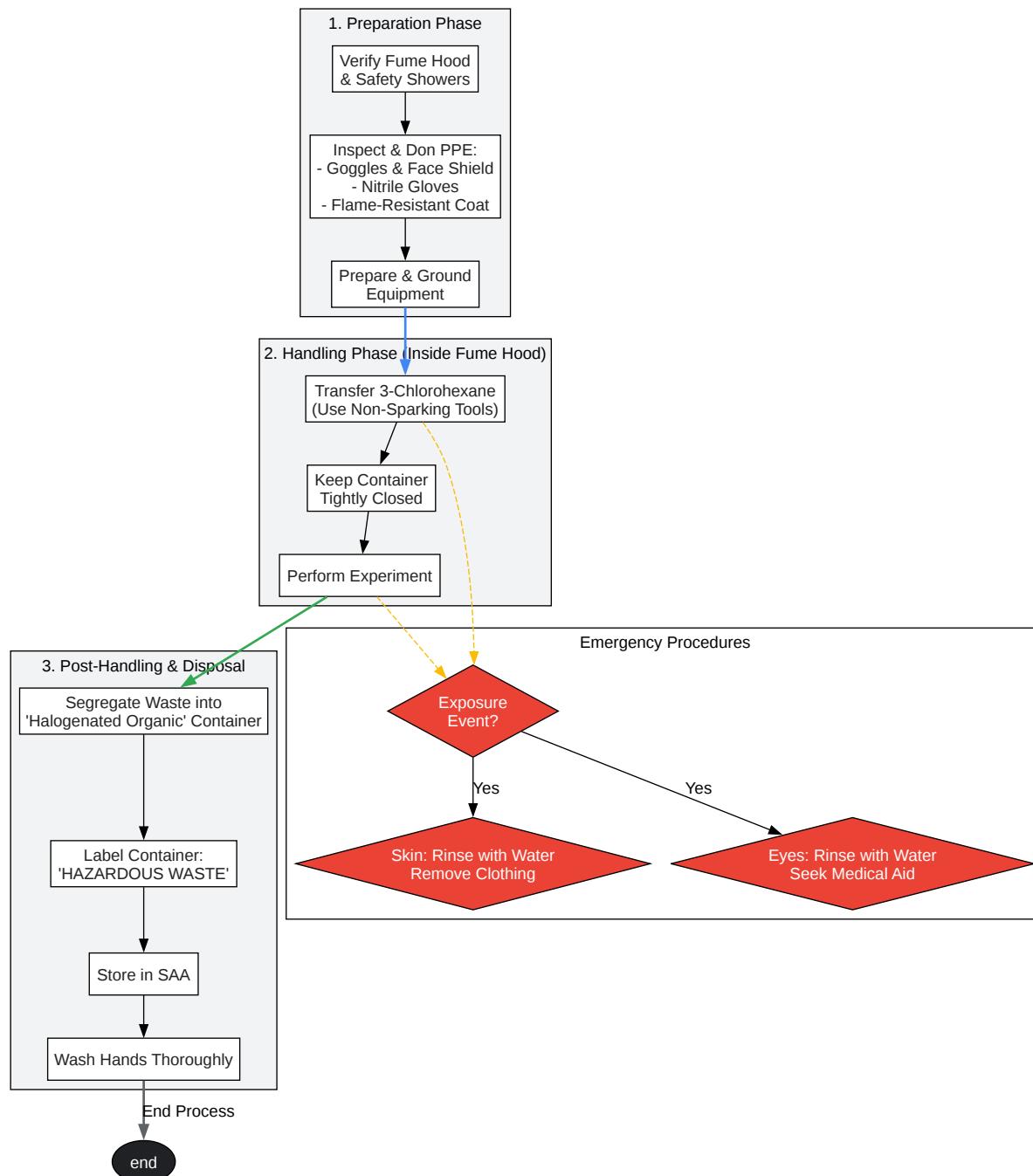
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water[1][2]. If skin irritation occurs, seek medical attention[1][2].
- Eye Contact: Rinse eyes cautiously with water for several minutes. If wearing contact lenses, remove them if it is easy to do so and continue rinsing[1][2]. If eye irritation persists, get medical advice[1].
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell[1][8].
- Spill: Remove all sources of ignition[1][8]. Evacuate non-essential personnel from the area. Use appropriate absorbent material and spark-proof tools for cleanup. Ensure adequate ventilation[1][8].

Disposal Plan

Proper disposal of **3-Chlorohexane** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: Collect all waste containing **3-Chlorohexane** in a designated, clearly labeled, and sealed container for halogenated organic waste[7][11]. Do not mix with non-halogenated or other incompatible waste streams[11].
- Container Labeling: The waste container must be labeled with the words "HAZARDOUS WASTE" and list all chemical constituents by name and percentage[11].
- Storage of Waste: Store the sealed hazardous waste container in a cool, well-ventilated, and designated satellite accumulation area (SAA) away from ignition sources[1][11]. The container must be kept tightly capped except when adding waste[11].
- Final Disposal: Disposal must be conducted in accordance with all local, state, and federal regulations. Entrust the final disposal to a licensed and certified hazardous waste disposal company[1].

Workflow for Safe Handling of 3-Chlorohexane



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Caption: Workflow for handling **3-Chlorohexane** safely.

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